

An In-Depth Technical Overview of 4-Amino-2,6-difluorobenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-2,6-difluorobenzonitrile

Cat. No.: B1288387

[Get Quote](#)

This document provides essential chemical data for **4-Amino-2,6-difluorobenzonitrile**, a fluorinated building block relevant to researchers and professionals in drug development and chemical synthesis.

Core Chemical Properties

The fundamental molecular properties of **4-Amino-2,6-difluorobenzonitrile** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and synthetic planning.

Property	Value
Molecular Formula	C ₇ H ₄ F ₂ N ₂ [1]
Molecular Weight	154.12 g/mol [1]
CAS Number	207297-92-5[1]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its calculated molecular weight.

4-Amino-2,6-difluorobenzonitrile

has formula

Molecular Formula
 $C_7H_4F_2N_2$

results in

Molecular Weight
154.12 g/mol[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 207297-92-5|4-Amino-2,6-difluorobenzonitrile|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [An In-Depth Technical Overview of 4-Amino-2,6-difluorobenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1288387#4-amino-2-6-difluorobenzonitrile-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com